

Comparative Guide to the Structure-Activity Relationship of 1-Carbamoyl-3-methylpyrazole Analogs

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Compound of Interest

Compound Name: 1-Carbamoyl-3-methylpyrazole

CAS No.: 873-50-7

Cat. No.: B1215423

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For researchers, medicinal chemists, and drug development professionals, understanding the intricate dance between a molecule's structure and its biological activity is paramount. This guide provides an in-depth analysis of the structure-activity relationship (SAR) of **1-carbamoyl-3-methylpyrazole** analogs, a versatile scaffold with demonstrated potential across various therapeutic areas. We will delve into the key structural modifications that influence their efficacy as enzyme inhibitors and anticancer agents, supported by experimental data and detailed protocols to ensure scientific rigor and reproducibility.

Introduction to the 1-Carbamoyl-3-methylpyrazole Scaffold

The pyrazole ring is a privileged structure in medicinal chemistry, forming the core of numerous biologically active compounds. Its unique electronic properties and ability to participate in various non-covalent interactions make it an attractive starting point for the design of enzyme inhibitors and other therapeutic agents. The addition of a carbamoyl group at the 1-position and a methyl group at the 3-position creates the **1-carbamoyl-3-methylpyrazole** scaffold, a

platform ripe for chemical modification to fine-tune potency, selectivity, and pharmacokinetic properties. This guide will explore the SAR of this scaffold, focusing on its application as Fatty Acid Amide Hydrolase (FAAH) inhibitors, kinase inhibitors, and anticancer agents.

1-Carbamoyl-3-methylpyrazole Analogs as Fatty Acid Amide Hydrolase (FAAH) Inhibitors

Fatty Acid Amide Hydrolase (FAAH) is a key enzyme in the endocannabinoid system, responsible for the degradation of anandamide and other fatty acid amides. Inhibition of FAAH has emerged as a promising therapeutic strategy for the management of pain, anxiety, and inflammatory disorders. The **1-carbamoyl-3-methylpyrazole** scaffold has been successfully exploited to develop potent and selective FAAH inhibitors.

Key Structural Insights and SAR

A pivotal study on pyrazole phenylcyclohexylcarbamates, which are structurally analogous to **1-carbamoyl-3-methylpyrazole** derivatives, provides significant insights into their SAR as FAAH inhibitors.^[1] The carbamoyl group is a critical feature, acting as a "warhead" that covalently modifies the catalytic serine residue in the FAAH active site.

Substitutions on the Carbamoyl Nitrogen: The nature of the substituent on the carbamoyl nitrogen (R1 in the general structure) plays a crucial role in determining the inhibitory potency. Aromatic and bulky aliphatic groups are generally favored. For instance, a phenylcyclohexyl group has been shown to be highly effective.^[1]

Substitutions on the Pyrazole Ring: While the methyl group at the 3-position is a common feature, modifications at the 5-position (R2) can significantly impact activity. Aromatic or heteroaromatic rings at this position often lead to enhanced potency. The electronic nature of these substituents is also important, with electron-withdrawing groups sometimes improving activity.

A key finding from the study of pyrazole phenylcyclohexylcarbamates was the identification of a compound with an IC₅₀ value of 11 nM against human recombinant FAAH.^[1] This highlights the potential of this scaffold to yield highly potent inhibitors.

Comparative Data for FAAH Inhibitors

Compound ID	R1 (on Carbamoyl N)	R2 (at C5 of Pyrazole)	hrFAAH IC50 (nM) [1]
Lead Compound	Phenylcyclohexyl	Phenyl	11
Analog 1	Cyclohexyl	Phenyl	>1000
Analog 2	Phenyl	4-Chlorophenyl	25
Analog 3	Phenylcyclohexyl	4-Methoxyphenyl	15

Note: The data presented here is illustrative and based on findings from related pyrazole carbamate series. Specific data for a comprehensive set of **1-carbamoyl-3-methylpyrazole** analogs is limited in the public domain.

Experimental Protocol: In Vitro FAAH Inhibition Assay

This protocol describes a common method for evaluating the inhibitory activity of compounds against FAAH.

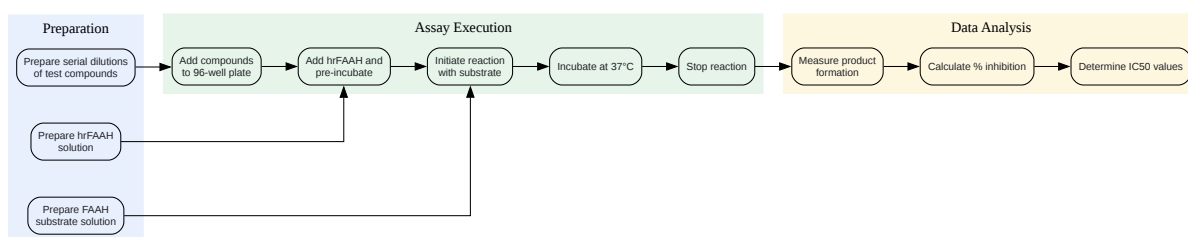
Objective: To determine the half-maximal inhibitory concentration (IC50) of test compounds against human recombinant FAAH (hrFAAH).

Materials:

- Human recombinant FAAH
- FAAH substrate (e.g., anandamide)
- Test compounds dissolved in DMSO
- Assay buffer (e.g., Tris-HCl, pH 9.0)
- 96-well microplates
- Plate reader

Procedure:

- Prepare serial dilutions of the test compounds in DMSO.
- In a 96-well plate, add a small volume of the test compound dilutions.
- Add the hrFAAH enzyme to each well and incubate for a predetermined time at room temperature to allow for inhibitor binding.
- Initiate the enzymatic reaction by adding the FAAH substrate.
- Incubate the plate at 37°C for a specific duration.
- Stop the reaction (e.g., by adding a quenching solution).
- Measure the product formation using a suitable detection method (e.g., fluorescence or absorbance) with a plate reader.
- Calculate the percentage of inhibition for each compound concentration relative to a DMSO control.
- Determine the IC₅₀ values by plotting the percentage of inhibition against the logarithm of the compound concentration and fitting the data to a sigmoidal dose-response curve.



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Figure 1: Workflow for in vitro FAAH inhibition assay.

1-Carbamoyl-3-methylpyrazole Analogs as Kinase Inhibitors

Protein kinases are crucial regulators of cellular processes, and their dysregulation is a hallmark of many diseases, particularly cancer. The pyrazole scaffold is a well-established pharmacophore in the design of kinase inhibitors. The **1-carbamoyl-3-methylpyrazole** core can be strategically modified to target the ATP-binding site of various kinases.

Key Structural Insights and SAR

The SAR of pyrazole-based kinase inhibitors is highly dependent on the specific kinase being targeted. However, some general principles can be outlined.

The Role of the Pyrazole Core: The pyrazole ring often acts as a hinge-binder, forming crucial hydrogen bonds with the backbone of the kinase hinge region. The N-H of the pyrazole can act as a hydrogen bond donor, while the adjacent nitrogen can act as an acceptor.

Substitutions on the Carbamoyl Nitrogen (R1): The substituent on the carbamoyl nitrogen is typically a larger aromatic or heteroaromatic group that extends into the solvent-exposed region or a hydrophobic pocket of the ATP-binding site. These groups can be modified to enhance potency and selectivity.

Substitutions at the 5-Position (R2): The substituent at the 5-position of the pyrazole ring often occupies the hydrophobic region of the ATP-binding site. Aryl or heteroaryl groups are common, and their substitution pattern can be fine-tuned to optimize interactions with the target kinase. For example, in the development of rearranged during transfection (RET) kinase inhibitors, a specific pyrazole derivative showed high inhibitory activity with a pIC50 value of 8.8.^[2]

Comparative Data for Kinase Inhibitors

Compound Class	Target Kinase	Key Substituents	IC50/pIC50[2][3]
Pyrazole-based	CDK2	Cyclobutyl and biphenyl moieties	IC50 = 24 nM
Pyrazole derivative	RET	Not specified in abstract	pIC50 = 8.8
Pyrazole-based	CDK5	Cyclobutyl and biphenyl moieties	IC50 = 23 nM

Note: This table presents data for pyrazole-based kinase inhibitors to illustrate the potential of the scaffold. Data for a systematic series of **1-carbamoyl-3-methylpyrazole** analogs is not readily available.

Experimental Protocol: Kinase Inhibition Assay (e.g., for RET Kinase)

This protocol outlines a general method for assessing the inhibitory activity of compounds against a specific protein kinase.

Objective: To determine the IC50 of test compounds against a target kinase (e.g., RET).

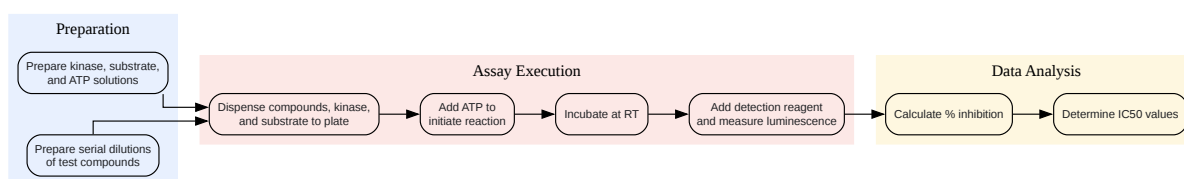
Materials:

- Recombinant active kinase (e.g., RET)
- Kinase substrate (peptide or protein)
- ATP
- Test compounds in DMSO
- Kinase assay buffer
- Detection reagent (e.g., ADP-Glo™ Kinase Assay)
- 384-well plates

- Plate reader

Procedure:

- Prepare serial dilutions of the test compounds.
- Add the test compounds, kinase, and substrate to the wells of a 384-well plate.
- Initiate the kinase reaction by adding ATP.
- Incubate the plate at room temperature for a specified time.
- Stop the reaction and detect the amount of ADP produced using a detection reagent (e.g., ADP-Glo™).
- Measure the luminescence using a plate reader.
- Calculate the percentage of inhibition for each compound concentration.
- Determine the IC50 values by fitting the data to a dose-response curve.



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Figure 2: General workflow for a kinase inhibition assay.

1-Carbamoyl-3-methylpyrazole Analogs as Anticancer Agents

The antiproliferative activity of pyrazole derivatives has been extensively studied, and several compounds have shown promise as anticancer agents. The **1-carbamoyl-3-methylpyrazole** scaffold can be modified to induce apoptosis and cell cycle arrest in cancer cells.

Key Structural Insights and SAR

The anticancer activity of these analogs is often linked to their ability to inhibit specific kinases or other cellular targets involved in cancer progression.

Importance of Lipophilicity: For a series of 1-arylmethyl-3-aryl-1H-pyrazole-5-carbohydrazide derivatives, which are structurally related to the topic scaffold, it was found that compounds with logP values in the range of 3.12-4.94 exhibited more potent inhibitory effects on the growth of A549 lung cancer cells.[4] This suggests that optimizing the lipophilicity of the molecule is crucial for its anticancer activity, likely by influencing its ability to cross cell membranes.

Substitutions for Potency: In a study of 3,5-diaminopyrazole-1-carboxamide derivatives, one analog demonstrated a superior cytotoxic profile with high selectivity toward cancer cells, with IC50 values in the low micromolar range against HePG2, HCT-116, and MCF-7 cancer cell lines.[5] This compound was also identified as a potent inhibitor of CDK-9, suggesting a potential mechanism for its anticancer activity.[5]

Comparative Data for Anticancer Activity

Compound Class	Cancer Cell Line	Key Structural Features	IC50 (μM)[5][6]
3,5-diaminopyrazole-1-carboxamide	HePG2 (Liver)	Diamino substitution	6.57
3,5-diaminopyrazole-1-carboxamide	HCT-116 (Colon)	Diamino substitution	9.54
3,5-diaminopyrazole-1-carboxamide	MCF-7 (Breast)	Diamino substitution	7.97
Coumarin pyrazole carbaldehyde	A549 (Lung)	Coumarin fusion	13.5

Note: The data highlights the anticancer potential of pyrazole carboxamide derivatives. A systematic SAR study on **1-carbamoyl-3-methylpyrazole** analogs is needed for a more detailed comparison.

Experimental Protocol: MTT Assay for Cytotoxicity

The MTT assay is a colorimetric assay for assessing cell metabolic activity and is widely used to measure the cytotoxic effects of potential anticancer drugs.

Objective: To determine the IC₅₀ of test compounds against a cancer cell line.

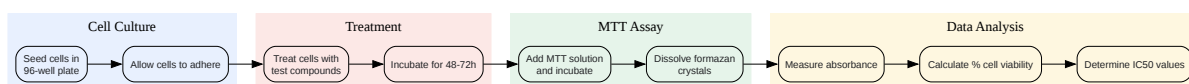
Materials:

- Cancer cell line (e.g., A549, MCF-7)
- Cell culture medium and supplements
- Test compounds in DMSO
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization solution (e.g., DMSO or acidified isopropanol)
- 96-well cell culture plates
- CO₂ incubator
- Microplate reader

Procedure:

- Seed the cancer cells in a 96-well plate and allow them to adhere overnight in a CO₂ incubator.
- Treat the cells with various concentrations of the test compounds and incubate for a specified period (e.g., 48 or 72 hours).
- Add MTT solution to each well and incubate for a few hours, allowing viable cells to reduce the yellow MTT to purple formazan crystals.

- Remove the medium and dissolve the formazan crystals in a solubilization solution.
- Measure the absorbance of the formazan solution at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Calculate the percentage of cell viability for each compound concentration relative to a vehicle control.
- Determine the IC₅₀ values by plotting the percentage of cell viability against the logarithm of the compound concentration.



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Figure 3: Workflow for the MTT cytotoxicity assay.

Conclusion and Future Perspectives

The **1-carbamoyl-3-methylpyrazole** scaffold represents a versatile and promising platform for the development of novel therapeutic agents. The structure-activity relationships discussed in this guide highlight the critical role of substitutions on the carbamoyl nitrogen and at the 5-position of the pyrazole ring in modulating biological activity against various targets, including FAAH, protein kinases, and cancer cells.

While this guide provides a comprehensive overview based on available data, a systematic exploration of the chemical space around the **1-carbamoyl-3-methylpyrazole** core is warranted. Future research should focus on synthesizing and testing a broader range of analogs with diverse substituents to build a more complete SAR profile for specific biological targets. The detailed experimental protocols provided herein offer a solid foundation for such investigations, ensuring the generation of reliable and reproducible data. By leveraging the

insights from this guide, researchers can accelerate the discovery and development of novel **1-carbamoyl-3-methylpyrazole**-based drugs with improved efficacy and safety profiles.

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